

Proper storage and handling procedures for D-Iditol

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Compound of Interest

Compound Name: *D-Iditol*

Cat. No.: *B057213*

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D-Iditol Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information on the proper storage and handling of **D-Iditol**. Below you will find frequently asked questions and troubleshooting guides to address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **D-Iditol**?

For long-term stability, **D-Iditol** should be stored at -20°C in a tightly sealed container.^{[1][2][3]} It is crucial to protect it from moisture and light.^{[1][4][5]} Some suppliers also recommend storing it under an inert gas. When stored correctly at -20°C, **D-Iditol** is stable for at least two years.^{[1][2]}

Q2: Can I store **D-Iditol** at 4°C?

Yes, storage at 4°C is also acceptable.^{[4][5]} However, for optimal long-term stability, -20°C is the preferred temperature.^{[1][2][3]} If you plan to use the product within a shorter timeframe, 2-8°C is a suitable alternative.^[6]

Q3: My **D-Iditol** was shipped at room temperature. Is it still viable?

Shipping at ambient temperature is a common practice for **D-Iditol** in the continental US and may vary for other locations.^{[3][4][5]} The compound is stable for short periods at room temperature. Upon receipt, it should be stored immediately under the recommended long-term storage conditions (-20°C) to ensure its stability for at least two years.^{[1][2]}

Q4: What personal protective equipment (PPE) should I use when handling **D-Iditol**?

Standard laboratory PPE is recommended. This includes protective gloves, safety glasses with side shields or goggles, and a lab coat or other protective clothing. If there is a risk of generating dust, a dust respirator should be used. It is also advisable to work in a well-ventilated area and to have an eye wash station and safety shower readily accessible.

Q5: How should I handle a spill of **D-Iditol** powder?

For a dry spill, you should prevent the dispersion of dust. Carefully sweep the material into an airtight container for disposal. Ensure you are wearing the appropriate PPE during cleanup. Avoid contact with skin, eyes, and clothing.

Q6: What are the known incompatibilities of **D-Iditol**?

D-Iditol should be stored away from strong oxidizing agents, as they are incompatible.^[7]

Troubleshooting Guide

Issue 1: **D-Iditol** has changed in appearance (e.g., clumping, discoloration).

- Possible Cause: This may indicate moisture absorption or degradation. **D-Iditol** is hygroscopic and should be protected from moisture.^{[1][4]}
- Solution:
 - Ensure the container is always tightly sealed after use.
 - If possible, handle the product in a dry atmosphere or a glove box.
 - If the product's performance is critical, it is recommended to use a fresh, unopened vial.

Issue 2: Difficulty dissolving **D-Iditol**.

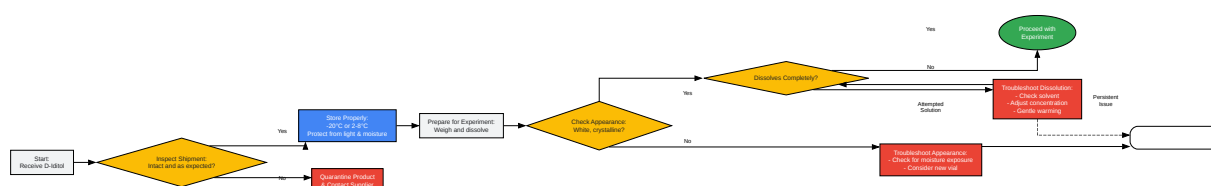
- Possible Cause: The choice of solvent or concentration may be inappropriate.
- Solution:
 - **D-Iditol** is soluble in water.[1][2][8] One source specifies a solubility of 5mg/ml in water.[1][2]
 - It is also soluble in PBS (pH 7.2) at 5 mg/ml, DMSO at 2 mg/ml, and DMF at 1 mg/ml.[3] It is reported to be insoluble in ethanol.[3]
 - Gentle warming or vortexing can aid in dissolution.
 - Refer to the solubility data table below for more details.

Quantitative Data Summary

Property	Value	Source(s)
Long-Term Storage	-20°C	[1][2][3]
Short-Term Storage	2-8°C	[6]
Stability	≥ 2 years at -20°C	[1][2]
Appearance	White to off-white crystalline powder or colorless viscous liquid	[1][6]
Solubility in Water	5 mg/mL	[1][2]
Solubility in PBS (pH 7.2)	5 mg/mL	[3]
Solubility in DMSO	2 mg/mL	[3]
Solubility in DMF	1 mg/mL	[3]
Incompatible Materials	Strong oxidizing agents	[7]

Experimental Workflow & Troubleshooting

Below is a logical workflow for handling and troubleshooting common issues with **D-Iditol**.



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A troubleshooting workflow for **D-Iditol** handling and dissolution.

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